

What is the chemical structure of Agatharesinol acetoneide?

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Compound of Interest

Compound Name: *Agatharesinol acetoneide*

Cat. No.: *B566097*

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An In-Depth Technical Guide to Agatharesinol Acetoneide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Agatharesinol acetoneide, a norlignan derived from the heartwood of *Sequoia sempervirens*, has demonstrated notable anticancer properties. This technical guide provides a comprehensive overview of its chemical structure, experimental protocols for its isolation, and a summary of its biological activity, with a focus on its effects on non-small cell lung cancer cells. All quantitative data are presented in structured tables, and key experimental workflows and biological pathways are visualized using diagrams to facilitate understanding.

Chemical Structure and Properties

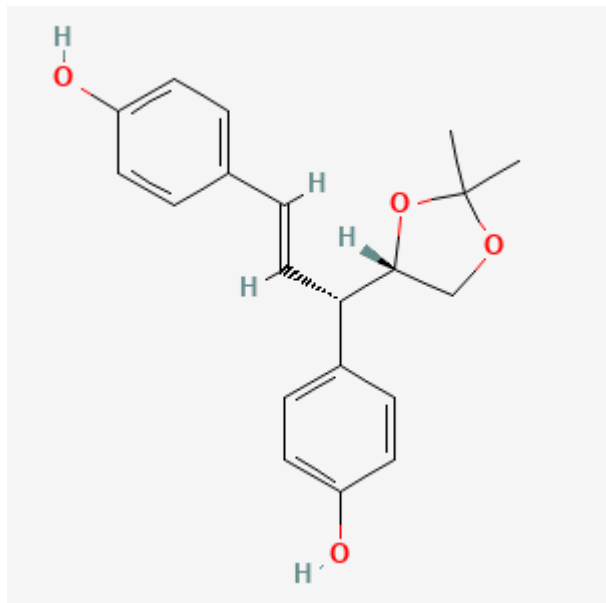
Agatharesinol acetoneide is a derivative of the natural product agatharesinol, where the diol functional group is protected as an acetoneide. This modification enhances its lipophilicity, which can influence its biological activity and pharmacokinetic properties.

Chemical Structure:

- IUPAC Name: 4-[(E,3S)-3-[(4S)-2,2-dimethyl-1,3-dioxolan-4-yl]-3-(4-hydroxyphenyl)prop-1-enyl]phenol[1]

- Molecular Formula: $C_{20}H_{22}O_4$ [1]
- Molecular Weight: 326.39 g/mol [2]
- CAS Number: 800389-33-7 [2]

Structural Diagram:



Experimental Protocols

Isolation of Agatharesinol Acetonide from Sequoia sempervirens

While a detailed, step-by-step protocol for the synthesis of **Agatharesinol acetonide** is not readily available in the public domain, its isolation from natural sources has been described. The following is a generalized protocol based on common methods for the extraction and purification of lignans from plant materials.

Experimental Workflow for Isolation:



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Caption: General workflow for the isolation of **Agatharesinol acetonide**.

Methodology:

- **Plant Material Preparation:** The branches and leaves of *Sequoia sempervirens* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is extracted with acetone at room temperature. This process is typically repeated multiple times to ensure complete extraction of the compounds.
- **Concentration:** The resulting acetone extract is concentrated under reduced pressure to yield a crude residue.
- **Solvent Partitioning:** The crude extract is suspended in water and then partitioned with ethyl acetate (EtOAc). The organic layer, containing the less polar compounds including **Agatharesinol acetonide**, is collected.
- **Chromatographic Separation:** The ethyl acetate fraction is subjected to column chromatography on silica gel.
- **Elution:** The column is eluted with a solvent gradient, typically starting with a non-polar solvent like chloroform (CHCl_3) and gradually increasing the polarity with methanol (MeOH).
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **Agatharesinol acetonide**.
- **Final Purification:** Fractions enriched with the desired compound are combined and further purified using techniques such as preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **Agatharesinol acetonide**.

Quantitative Data

Spectroscopic Data

The structure of **Agatharesinol acetonide** has been elucidated using high-resolution mass spectrometry (HR-MS) and various 1D- and 2D-NMR techniques. While the complete raw spectra are not publicly available, the key identifying data would be as follows:

Table 1: NMR Spectral Data (Predicted)

Atom	¹ H Chemical Shift (ppm, Multiplicity, J in Hz)	¹³ C Chemical Shift (ppm)
Aromatic Protons	6.8 - 7.4 (m)	115.0 - 158.0
Olefinic Protons	6.0 - 6.5 (m)	125.0 - 135.0
Dioxolane Ring Protons	3.5 - 4.5 (m)	65.0 - 85.0
Acetonide Methyl Protons	~1.4 (s)	~25.0

Table 2: Mass Spectrometry Data

Technique	Ionization Mode	Observed m/z	Interpretation
HR-MS	ESI+	[M+H] ⁺ , [M+Na] ⁺	Confirmation of molecular weight and formula

Biological Activity and Signaling Pathways

Agatharesinol acetonide has been shown to exhibit anticancer activity, particularly against the A549 non-small-cell lung cancer cell line.[\[2\]](#)

Table 3: In Vitro Anticancer Activity

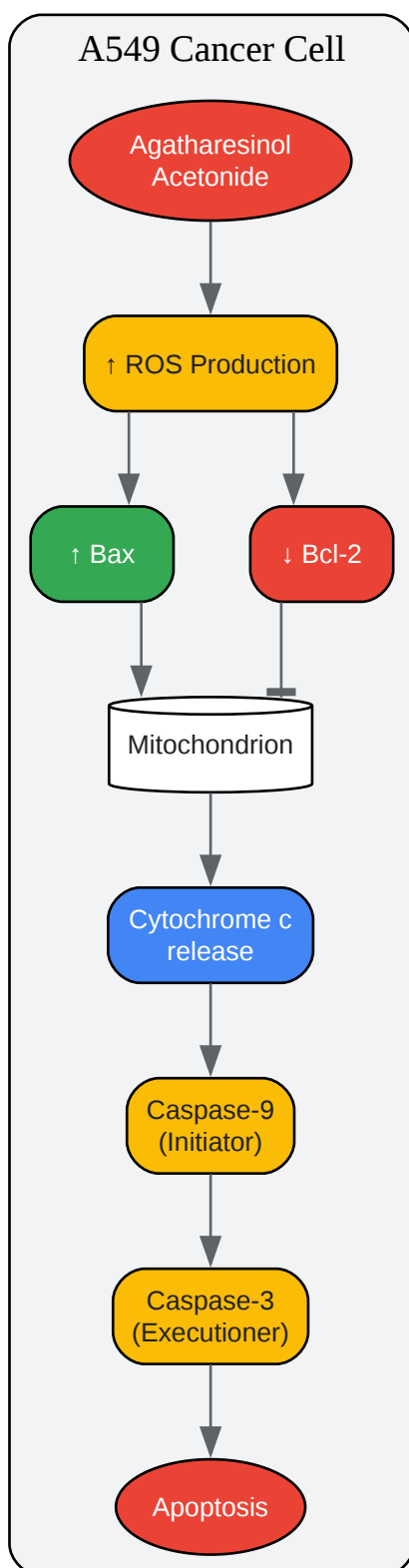
Cell Line	Assay	IC ₅₀
A549 (Non-small cell lung cancer)	Cytotoxicity Assay	27.1 μM [2]

Proposed Anticancer Mechanism of Action

Based on the known mechanisms of other anticancer lignans and compounds inducing apoptosis in A549 cells, a putative signaling pathway for **Agatharesinol acetonide** is

proposed. This pathway likely involves the induction of apoptosis through the intrinsic (mitochondrial) pathway.

Proposed Apoptotic Signaling Pathway:



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Caption: Proposed intrinsic apoptotic pathway induced by **Agatharesinol acetonide**.

Pathway Description:

- Induction of Oxidative Stress: **Agatharesinol acetonide** may induce the production of Reactive Oxygen Species (ROS) within the cancer cell.
- Modulation of Bcl-2 Family Proteins: The increase in ROS can lead to an upregulation of the pro-apoptotic protein Bax and a downregulation of the anti-apoptotic protein Bcl-2.
- Mitochondrial Outer Membrane Permeabilization (MOMP): The shift in the Bax/Bcl-2 ratio leads to the permeabilization of the outer mitochondrial membrane.
- Cytochrome c Release: This permeabilization results in the release of cytochrome c from the intermembrane space of the mitochondria into the cytosol.
- Apoptosome Formation and Caspase Activation: In the cytosol, cytochrome c binds to Apaf-1, leading to the formation of the apoptosome and the activation of the initiator caspase, Caspase-9.
- Executioner Caspase Activation: Activated Caspase-9 then cleaves and activates the executioner caspase, Caspase-3.
- Apoptosis: Activated Caspase-3 orchestrates the dismantling of the cell by cleaving various cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis.

Conclusion

Agatharesinol acetonide presents a promising scaffold for the development of novel anticancer agents. Its defined chemical structure and demonstrated in vitro efficacy against non-small cell lung cancer warrant further investigation into its precise mechanism of action and its potential for in vivo applications. The experimental protocols and data presented in this guide provide a foundational resource for researchers in the fields of natural product chemistry, medicinal chemistry, and oncology to advance the study of this and related compounds. Further research is necessary to obtain detailed spectroscopic data and to fully elucidate the specific molecular targets and signaling pathways modulated by **Agatharesinol acetonide**.

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References

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- 2. Atractylodin Induces Apoptosis and Inhibits the Migration of A549 Lung Cancer Cells by Regulating ROS-Mediated Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
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